

Essential Safety and Disposal Procedures for A-385358

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Compound of Interest

Compound Name: A-385358

Cat. No.: B1664228

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For researchers, scientists, and drug development professionals handling **A-385358**, adherence to strict safety and disposal protocols is paramount to ensure personal safety and environmental protection. This document provides a comprehensive guide to the proper handling, storage, and disposal of **A-385358**, in accordance with established safety data.

Chemical and Physical Properties

A summary of the key quantitative data for **A-385358** is presented in the table below for easy reference.

Property	Value
CAS Number	406228-55-5
Molecular Formula	C ₃₂ H ₄₁ N ₅ O ₅ S ₂
Molecular Weight	639.83 g/mol
Storage	-20°C (powder) or -80°C (in solvent)[1]

Hazard Identification and Safety Precautions

A-385358 is classified as a hazardous substance with the following primary concerns[1]:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.

- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Precautionary Measures:

To mitigate risks, the following safety measures must be implemented:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, protective gloves, and impervious clothing[1]. A suitable respirator should be used when handling the compound[1].
- Engineering Controls: Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or aerosols. An accessible safety shower and eye wash station must be readily available[1].
- Handling: Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling[1].
- Storage: Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition[1].

Accidental Release and First Aid Measures

Accidental Release:

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area.
- Personal Protection: Don full personal protective equipment before addressing the spill[1].
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses[1].
- Clean-up: For solutions, absorb the spill with a finely-powdered liquid-binding material such as diatomite or universal binders. Decontaminate surfaces and equipment by scrubbing with alcohol[1].

- Disposal: Dispose of all contaminated materials as hazardous waste according to the disposal procedures outlined below^[1].

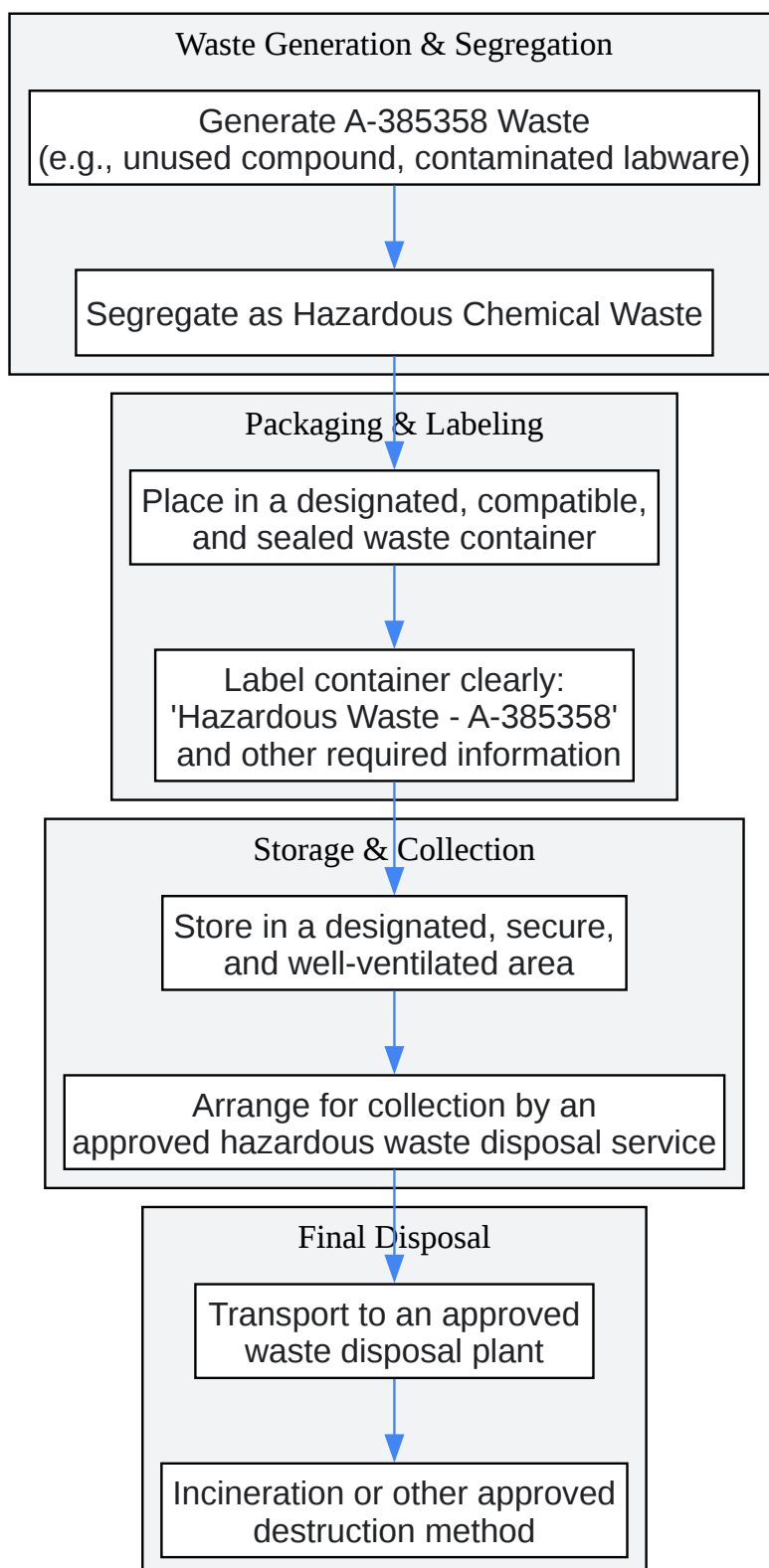
First Aid:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse the mouth with water^[1].
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention^[1].
- Skin Contact: Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes and seek medical advice^[1].
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen and seek medical attention.

Disposal Procedures

The primary directive for the disposal of **A-385358** and its containers is to "Dispose of contents/ container to an approved waste disposal plant"^[1]. This ensures that the compound, which is highly toxic to aquatic life, does not enter the environment.

The following workflow outlines the step-by-step process for the proper disposal of **A-385358** waste.



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A-385358 Hazardous Waste Disposal Workflow

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References

- 1. A 385358|406228-55-5|MSDS [dcchemicals.com]
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